

# An In-depth Technical Guide to **cis-Tetrahydrofuran-3,4-diol**

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## Compound of Interest

Compound Name: **cis-Tetrahydrofuran-3,4-diol**

Cat. No.: **B138893**

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This technical guide provides a comprehensive overview of **cis-Tetrahydrofuran-3,4-diol**, a versatile heterocyclic compound. The document details its chemical and physical properties, experimental protocols for its synthesis and application, and its potential biological significance.

## Core Properties and Data

**cis-Tetrahydrofuran-3,4-diol**, also known as 1,4-anhydroerythritol, is a cyclic organic compound with the molecular formula C<sub>4</sub>H<sub>8</sub>O<sub>3</sub>.<sup>[1][2][3][4]</sup> It is characterized by a tetrahydrofuran ring functionalized with two hydroxyl groups in a *cis* configuration.<sup>[2]</sup> This structural arrangement is crucial to its chemical reactivity and properties.

Table 1: Physicochemical Properties of **cis-Tetrahydrofuran-3,4-diol**

Property	Value	References
Molecular Formula	C4H8O3	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	104.10 g/mol	<a href="#">[4]</a>
CAS Number	4358-64-9	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Synonyms	1,4-Anhydroerythritol, cis-3,4-Tetrahydrofuran-2,3-diol	<a href="#">[2]</a> <a href="#">[4]</a>
Purity (Typical)	≥97%	<a href="#">[4]</a>
Topological Polar Surface Area	49.69 Å <sup>2</sup>	<a href="#">[4]</a>
Hydrogen Bond Donor Count	2	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Hydrogen Bond Acceptor Count	3	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Rotatable Bond Count	0	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Storage Conditions	Sealed in a dry environment at 2-8°C	<a href="#">[1]</a> <a href="#">[6]</a>

## Synthesis and Experimental Protocols

The synthesis of **cis-Tetrahydrofuran-3,4-diol** can be achieved through various chemical routes. The selection of a specific protocol depends on the desired yield, purity, and available starting materials.

### 2.1. Synthesis via Dihydroxylation

A common method for synthesizing **cis-Tetrahydrofuran-3,4-diol** involves the dihydroxylation of tetrahydrofuran.[\[2\]](#)

- Objective: To introduce two hydroxyl groups in a cis configuration onto the tetrahydrofuran ring.
- Methodology:

- The starting material, tetrahydrofuran, is treated with a dihydroxylating agent.
- Reagents such as osmium tetroxide ( $\text{OsO}_4$ ) or potassium permanganate ( $\text{KMnO}_4$ ) are typically employed for this transformation.[\[2\]](#)
- The reaction is generally carried out in a suitable solvent system under controlled temperature conditions to ensure the desired stereoselectivity.
- Following the reaction, a workup procedure is performed to isolate and purify the **cis-Tetrahydrofuran-3,4-diol** product.

## 2.2. Synthesis from Sugar Alcohols

An alternative synthetic pathway involves the reduction of sugars.[\[2\]](#)

- Objective: To derive **cis-Tetrahydrofuran-3,4-diol** from readily available sugar precursors.
- Methodology:
  - A suitable sugar alcohol is selected as the starting material.
  - A reduction process is carried out to convert the sugar alcohol into the corresponding tetrahydrofuran derivative.[\[2\]](#)
  - This transformation often involves multiple steps, including protection and deprotection of functional groups, to achieve the desired product.

## 2.3. Application as a Protecting Group in Nucleoside Chemistry

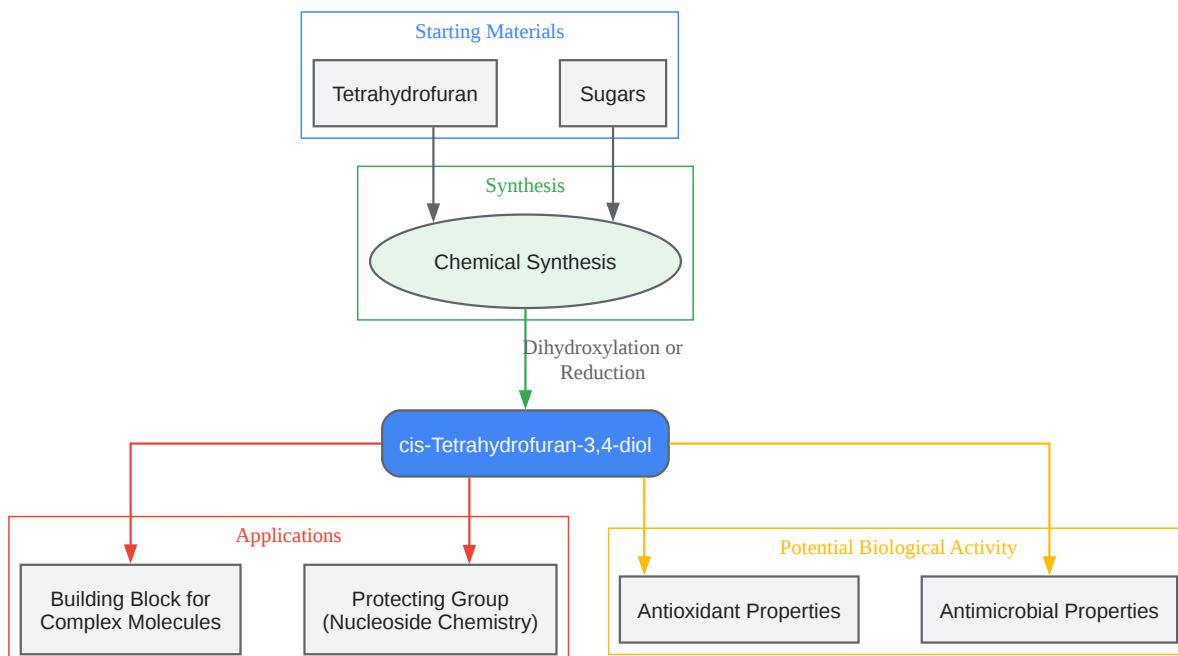
The rigid cis-diol structure of this compound makes it a valuable backbone for creating novel protecting groups in organic synthesis.[\[7\]](#)

- Objective: To utilize the **cis-Tetrahydrofuran-3,4-diol** skeleton to create a carbonate-type acyl protecting group for the 5'-hydroxyl group of nucleosides.[\[7\]](#)
- Methodology:

- A carbonate-type acyl group incorporating the **cis-tetrahydrofuran-3,4-diol** structure and a tritylthio (TrS) or monomethoxytritylthio (MMTrS) group is synthesized.[7]
- This "protected" protecting group is then introduced onto the 5'-hydroxyl group of a 3'-O-protected nucleoside derivative. This can be achieved using the corresponding acyl imidazolide or 4-nitrophenyl ester.[7]
- Deprotection Protocol: The acyl group is removed under mild conditions using iodine. The iodine promotes the removal of the TrS or MMTrS group, which generates a free hydroxyl group. This is followed by a spontaneous self-cyclization, where the newly formed hydroxyl group intramolecularly attacks the acyl carbon, thus releasing the 5'-hydroxyl group of the nucleoside.[7]

## Logical Workflow: Synthesis and Applications

The following diagram illustrates the synthetic origins of **cis-Tetrahydrofuran-3,4-diol** and its subsequent applications as a chemical building block and a molecule with potential biological activities.



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